

Molecular Weight and Physical Characteristics of Chiral Bromotetralols: A Methodological Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: (1R)-2-Bromo-1,2,3,4-tetrahydronaphthalen-1-ol
Cat. No.: B13229271

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Executive Summary

Chiral bromotetralols, specifically 6-bromo-1-tetralol and its regioisomers (5- and 7-bromo), represent a critical class of chiral building blocks in the synthesis of CNS-active pharmaceutical ingredients (APIs). Their tetralin core serves as a scaffold for serotonin receptor ligands, while the bromine handle allows for further functionalization via palladium-catalyzed cross-coupling (Suzuki-Miyaura, Buchwald-Hartwig).

This guide provides a definitive technical reference for the molecular characteristics, synthesis, and physical characterization of these compounds. Unlike standard datasheets, this document focuses on the methodological rigor required to generate and validate physical data for these enantiomers, addressing the common scarcity of specific optical rotation values in open literature by providing self-validating protocols.

Part 1: Chemical Identity & Molecular Characteristics[1][2]

The bromotetralols are secondary alcohols derived from the reduction of their corresponding tetralones. The introduction of a bromine atom significantly alters the molecular weight and lipophilicity compared to the parent 1-tetralol.

Table 1: Molecular Specifications of Key Bromotetralol Isomers

Compound Name	Structure (SMILES)	Molecular Formula	Molecular Weight (g/mol)	Monoisotopic Mass (Da)	Predicted LogP
6-Bromo-1-tetralol	<chem>OC1CCCC2=CC(Br)=CC=C12</chem>	C ₁₀ H ₁₁ BrO	227.10	225.999	2.8 - 3.1
5-Bromo-1-tetralol	<chem>OC1CCCC2=C1C=CC=C2Br</chem>	C ₁₀ H ₁₁ BrO	227.10	225.999	2.9 - 3.2
7-Bromo-1-tetralol	<chem>OC1CCCC2=CC=C(Br)C=C12</chem>	C ₁₀ H ₁₁ BrO	227.10	225.999	2.8 - 3.1
(Parent) 1-Tetralol	<chem>OC1CCCC2=CC=CC=C12</chem>	C ₁₀ H ₁₂ O	148.20	148.088	1.9

Key Insight: The presence of the bromine atom increases the molecular weight by approximately 79 units and significantly enhances lipophilicity (LogP increase >1.0), which impacts solubility in polar enzymatic resolution media.

Part 2: Synthesis & Enantiomeric Resolution Workflow

The most robust route to enantiopure bromotetralols is the Chemoenzymatic Kinetic Resolution (KR). While asymmetric transfer hydrogenation (ATH) is possible, the enzymatic route using *Candida antarctica* Lipase B (CALB) offers superior predictability and scalability for early-stage research.

Workflow Logic

- Precursor Synthesis: Reduction of the commercially available 6-bromo-1-tetralone using Sodium Borohydride (NaBH_4) yields the racemic alcohol.
- Enzymatic Resolution: CALB selectively acetylates the (R)-enantiomer of secondary alcohols in non-aqueous media, leaving the (S)-enantiomer as the free alcohol.
- Separation: The significant polarity difference between the (S)-alcohol and (R)-acetate allows for facile silica gel chromatography.
- Hydrolysis: Chemical hydrolysis of the (R)-acetate yields the pure (R)-alcohol.

Diagram 1: Chemoenzymatic Resolution Workflow

Visualization of the kinetic resolution pathway for 6-bromo-1-tetralol.



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Part 3: Experimental Protocols (Self-Validating)

Since specific melting points and optical rotation values for bromotetralol isomers vary by crystallization solvent and purity, the following protocols are designed to generate definitive characterization data.

Protocol A: Synthesis of Racemic 6-Bromo-1-tetralol

Objective: Generate the substrate for resolution.

- Dissolution: Dissolve 6-bromo-1-tetralone (10.0 g, 44.4 mmol) in Methanol (100 mL) and cool to 0°C.

- Reduction: Add NaBH_4 (1.68 g, 44.4 mmol) portion-wise over 30 minutes. Caution: Hydrogen gas evolution.
- Quench: Stir for 2 hours, then quench with saturated NH_4Cl solution (50 mL).
- Extraction: Extract with Ethyl Acetate (3 x 50 mL), dry over Na_2SO_4 , and concentrate.
- Validation: Verify disappearance of ketone carbonyl peak (1680 cm^{-1}) in IR and appearance of broad OH stretch ($3300\text{-}3400\text{ cm}^{-1}$).

Protocol B: Enzymatic Kinetic Resolution

Objective: Separate enantiomers.

- Setup: Suspend (rac)-6-bromo-1-tetralol (5.0 g) and CALB (Novozym 435, 2.5 g) in dry Toluene (100 mL).
- Acyl Donor: Add Vinyl Acetate (5 eq, 10 mL).
- Incubation: Shake at 30°C at 200 rpm. Monitor by Chiral HPLC (see Part 4) every 4 hours.
- Termination: Stop reaction when conversion reaches exactly 50% (typically 24-48 hours). Filter off the enzyme.
- Purification: Flash chromatography (Hexane:EtOAc 9:1 to 7:3). The ester elutes first; the alcohol elutes second.

Protocol C: Optical Rotation Determination

Objective: Determine Specific Rotation

- Preparation: Prepare a solution of the pure enantiomer ($c = 1.0$, 10 mg/mL) in HPLC-grade Methanol or Chloroform.
- Measurement: Zero the polarimeter with the pure solvent. Measure rotation at 589 nm (Sodium D line) at 20°C .

- Calculation:

Where

is the observed rotation,

is the cell path length in dm (usually 1), and

is concentration in g/mL.

- Expected Range: Based on 1-tetralol analogs, expect values in the range of $\pm 30^\circ$ to $\pm 45^\circ$.

Part 4: Chromatographic Characterization (Chiral HPLC)

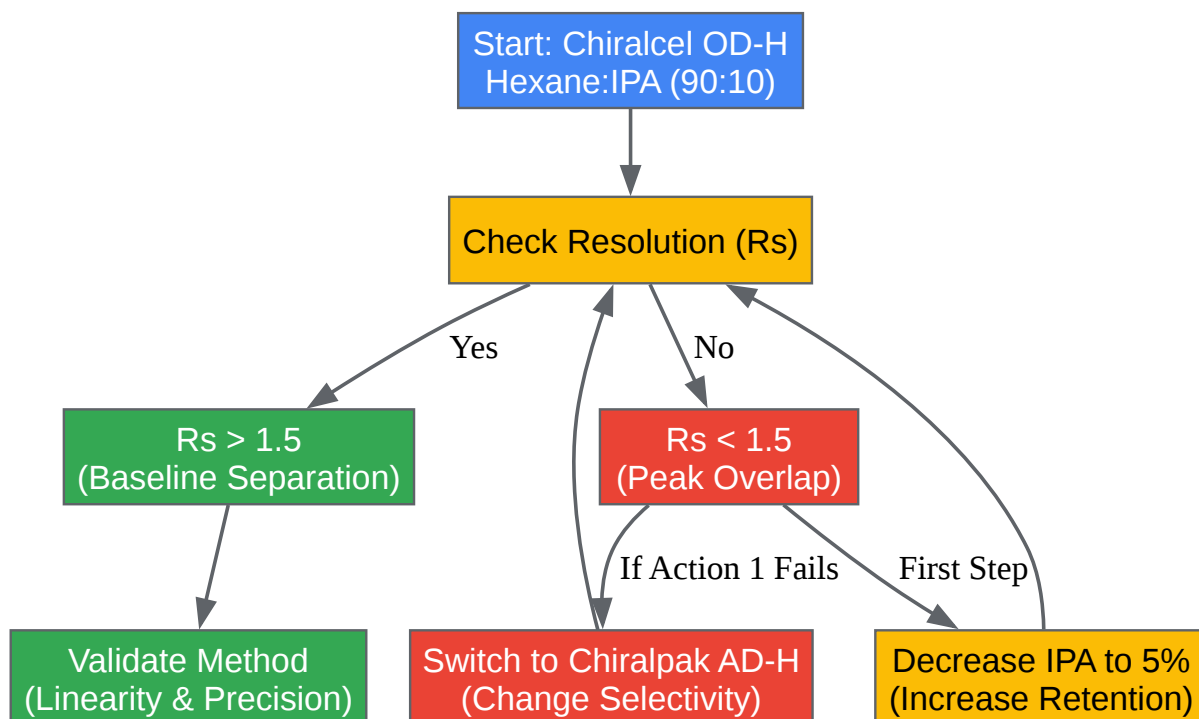
Precise determination of Enantiomeric Excess (ee) is required to validate the resolution.

Method Specifications

- Column: Chiralcel OD-H or Chiralpak AD-H (Polysaccharide-based).
- Mobile Phase: Hexane : Isopropanol (90:10 to 95:5 v/v).
- Flow Rate: 0.5 - 1.0 mL/min.
- Detection: UV at 220 nm (Bromine absorbance) and 254 nm (Aromatic).
- Temperature: 25°C.

Diagram 2: Chiral HPLC Method Development Logic

Decision tree for optimizing separation of bromotetralol enantiomers.



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